

# A Technical Guide to the Potential Biological Activities of 2-Benzamidobenzamide

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## Compound of Interest

Compound Name: 2-Benzamidobenzamide

CAS No.: 18543-22-1

Cat. No.: B093212

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## Executive Summary

**2-Benzamidobenzamide**, a molecule characterized by its dual benzamide moieties, represents an intriguing yet underexplored scaffold in medicinal chemistry. While direct pharmacological data on this specific compound is sparse, the broader class of benzamides and their derivatives has demonstrated a wide spectrum of biological activities. This technical guide synthesizes the available information on related structures to extrapolate the potential therapeutic applications of **2-Benzamidobenzamide**. We delve into its probable synthesis, potential as an anticancer, antimicrobial, and anti-inflammatory agent, and provide detailed experimental protocols for the validation of these activities. This document serves as a foundational resource for researchers aiming to unlock the therapeutic promise of this chemical entity.

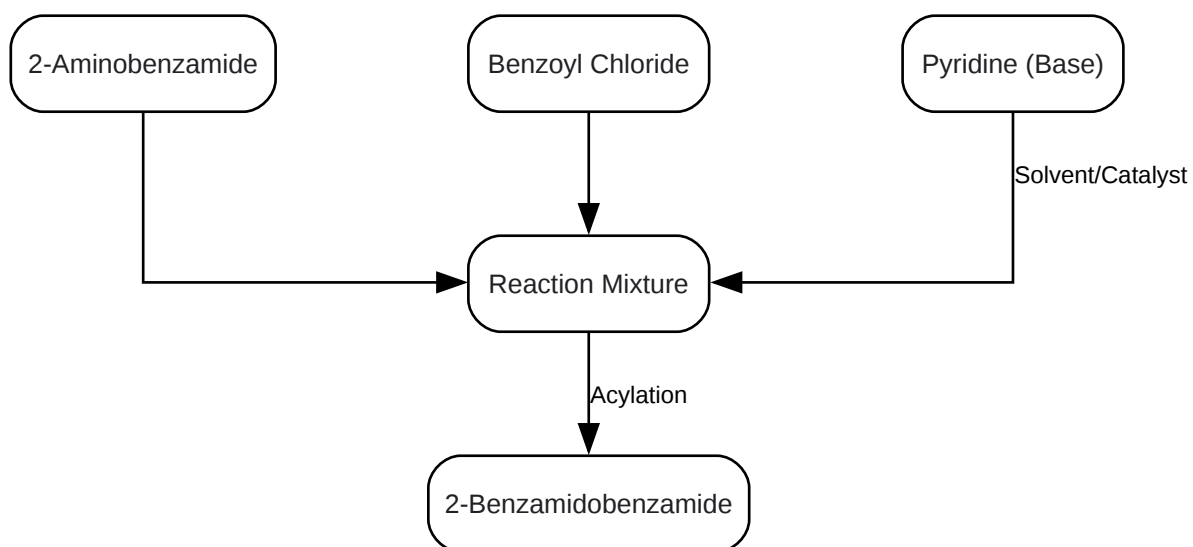
## Introduction: The Chemical Landscape of 2-Benzamidobenzamide

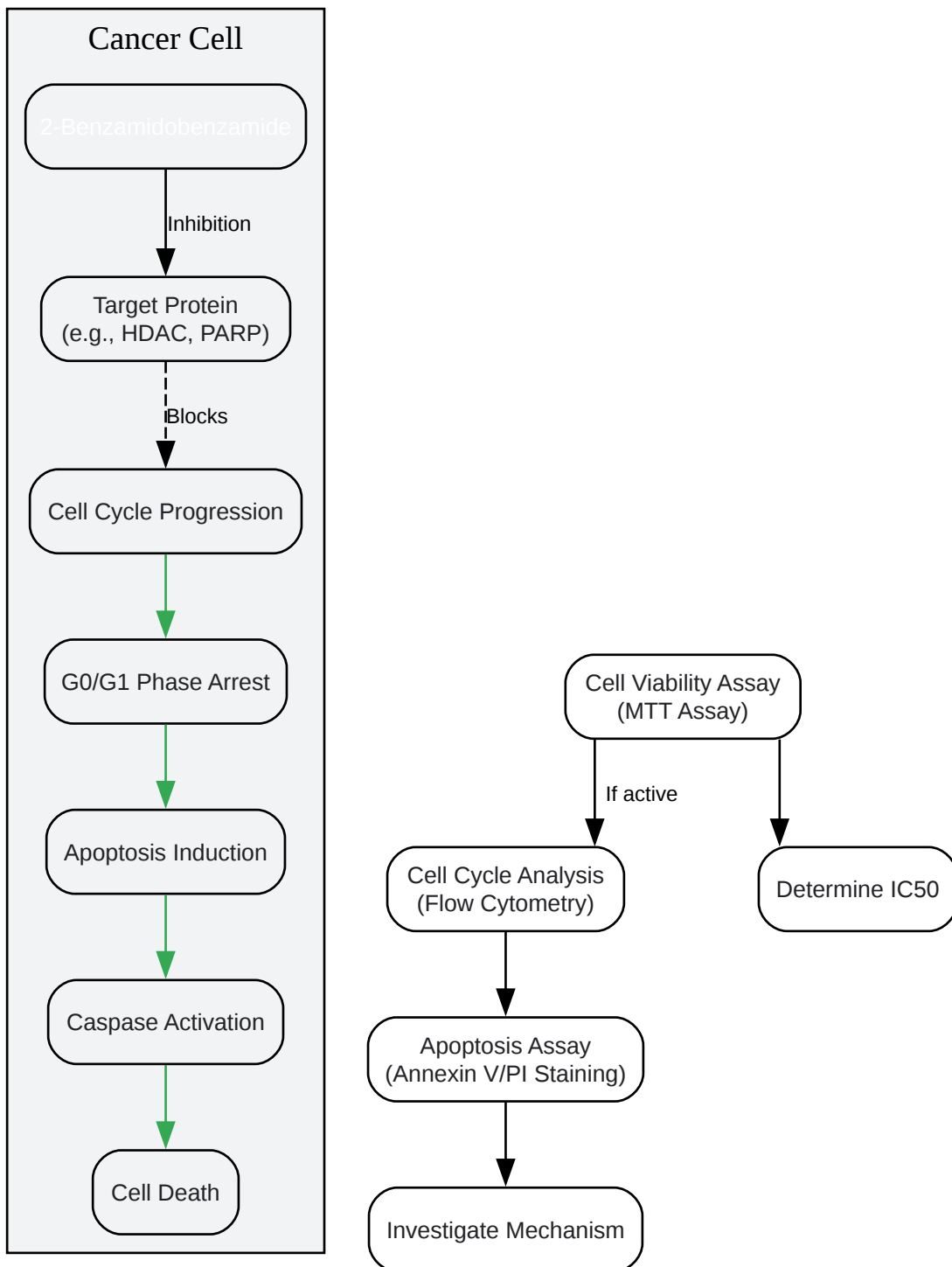
**2-Benzamidobenzamide**, also known as N-(2-carbamoylphenyl)benzamide, possesses a core structure that is a derivative of 2-aminobenzamide. The presence of two amide groups offers potential for diverse hydrogen bonding interactions, a key feature in molecular recognition by biological targets.

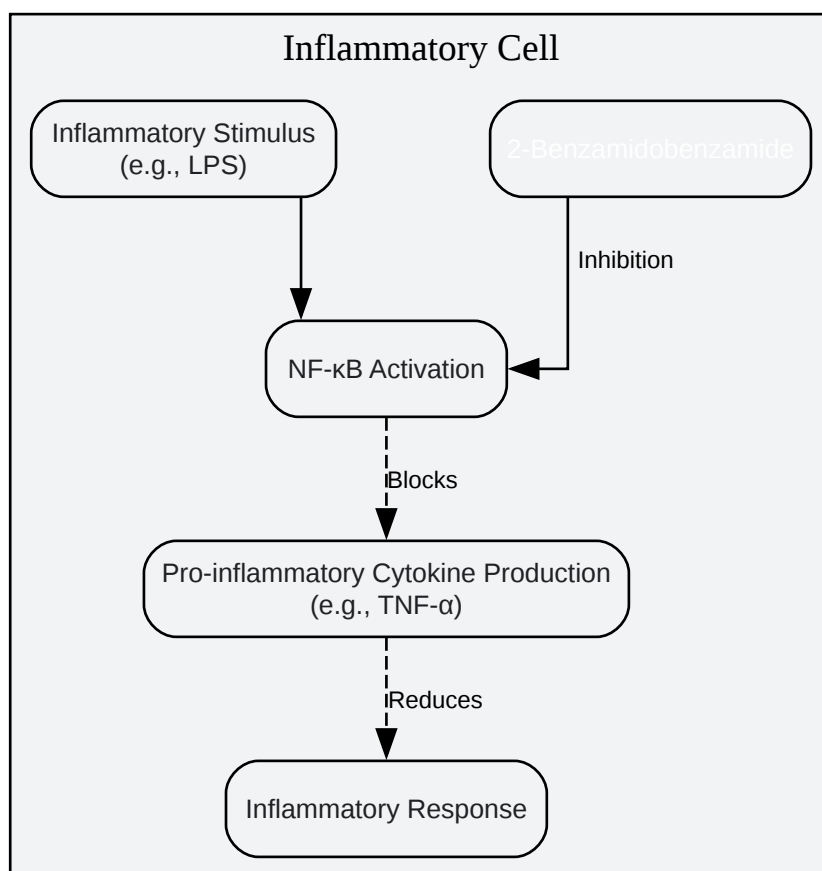
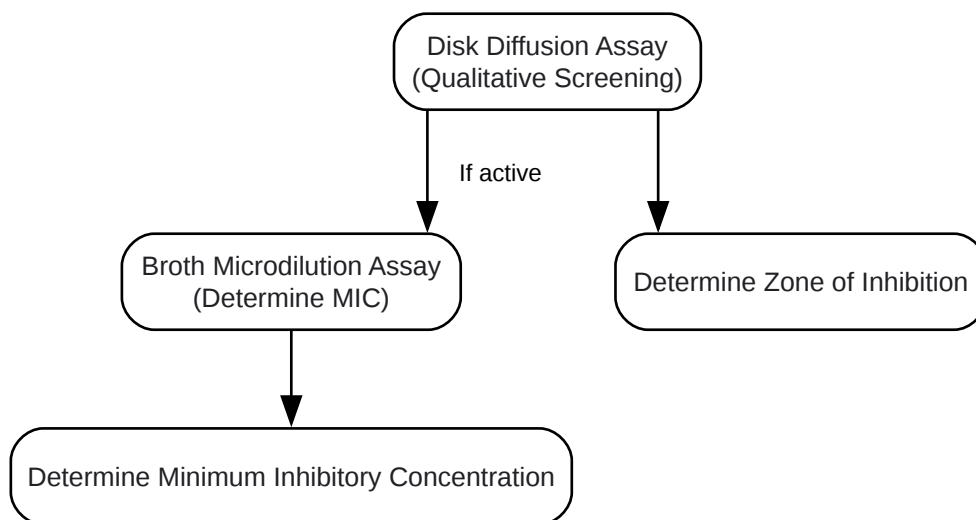
## Synthesis of 2-Benzamidobenzamide

The synthesis of **2-Benzamidobenzamide** can be approached through several established methods for amide bond formation. A common and effective route involves the acylation of 2-aminobenzamide with benzoyl chloride.

Synthetic Pathway Overview:







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